Technical Guide: Structural Elucidation of 2,5-Diisopropyl-1-methyl-1H-pyrrole

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Compound of Interest

Compound Name:	*2,5-Diisopropyl-1-methyl-1H-pyrrole*
Cat. No.:	*B12883669*

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Executive Summary & Strategic Importance

2,5-Diisopropyl-1-methyl-1H-pyrrole represents a class of sterically hindered, electron-rich heterocycles. Unlike its 2,5-dimethyl analogues, the isopropyl groups introduce significant rotational freedom and steric bulk, making it a critical scaffold for:

- Ligand Design: Precursors for bulky phosphine ligands in transition metal catalysis.
- Medicinal Chemistry: Hydrophobic cores for occupying large lipophilic pockets in protein targets.

The Challenge: The N-methyl substitution eliminates the hydrogen-bond donor capability of the pyrrole nitrogen, significantly lowering the melting point compared to its 1H-analogue. Consequently, this compound is frequently an oil at room temperature, requiring specialized Optical Heating and Crystallization Device (OHCD) techniques for structural determination.

Synthesis & Pre-Crystallization Purity

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High-quality diffraction data requires >99% chemical purity. The Paal-Knorr Pyrrole Synthesis is the gold standard for this architecture.

Optimized Synthetic Protocol

- Reagents: 2,5-Dimethylhexane-2,5-dione (1.0 eq), Methylamine (40% aq. soln, 1.2 eq), Acetic Acid (cat.).
- Conditions: Reflux in Toluene/Ethanol (biphasic) with Dean-Stark trap to remove water.
- Purification:
  - Step 1: Acid/Base extraction to remove unreacted amine.
  - Step 2: Vacuum distillation (approx. 85-90 °C @ 5 mmHg) is mandatory to remove oligomeric byproducts that inhibit lattice formation.

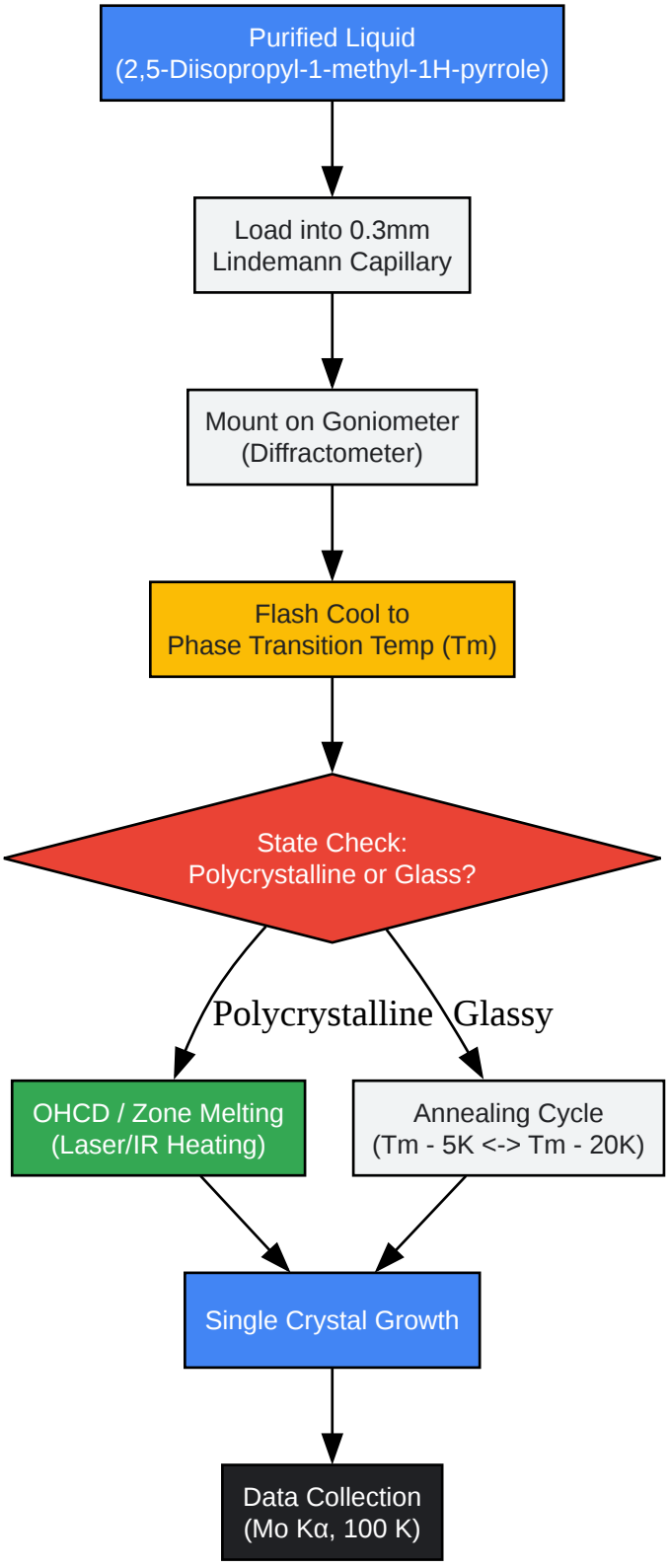
Crystallization Strategy: The "In-Situ" Protocol

Since the target is likely a liquid at 298 K, standard vapor diffusion methods will fail. We employ In-Situ Cryo-Crystallography.

Workflow Visualization

The following diagram details the decision logic for converting the liquid oil into a single crystal suitable for X-ray diffraction.

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Figure 1: In-situ cryo-crystallization workflow for low-melting organic liquids.

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Structural Analysis & Refinement

Once data is collected (typically at 100 K), the structural refinement focuses on the specific steric features of the isopropyl groups.

A. Unit Cell & Space Group

- Expectation: Low symmetry (Monoclinic

  or Triclinic

) is common for bulky, non-planar molecules lacking strong directionality (H-bonds).
- Z Value: Likely

  (Monoclinic) or

  (Triclinic).

B. Geometric Parameters of Interest

The core analysis must quantify the "Steric Gear Effect"—how the isopropyl groups rotate to accommodate the N-methyl group.

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Parameter	Description	Expected Value (Range)	Significance
N1—C2/C5	Bond Length	1.38 – 1.40 Å	Elongation indicates steric strain from isopropyls.
(Twist)	C3-C2-CH-(Me)	40° – 90°	Isopropyl groups rotate out of plane to avoid N-Me.
(Tilt)	Methyl (N) Deviation	0.05 – 0.20 Å	Deviation of N-Me carbon from pyrrole mean plane.
C2-N1-C5	Internal Angle	108° – 110°	Expansion suggests steric repulsion between 2,5-substituents.

C. Handling Disorder (The "Split Model")

The isopropyl groups often exhibit rotational disorder even at 100 K.

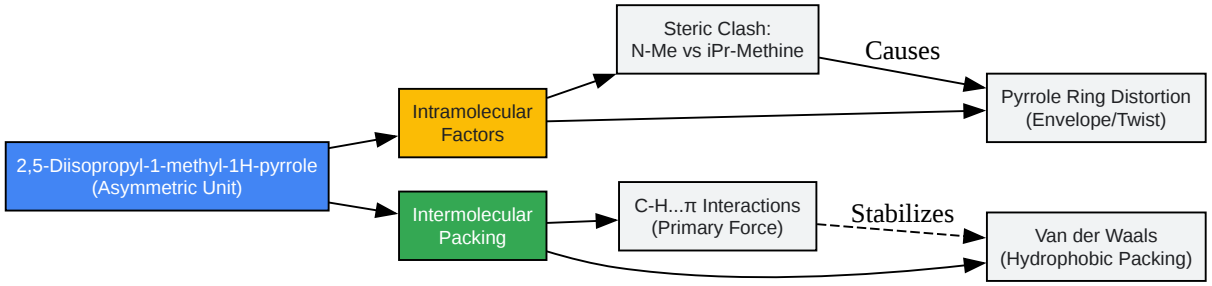
- Protocol: If electron density maps (

) show elongated ellipsoids for the isopropyl methyls, apply a split-site model.
- Refinement: Assign partial occupancies (e.g., 0.60/0.40) to the disordered methyl carbons (C_iPr_A and C_iPr_B) and restrain geometries using SAME or SADI commands in SHELXL.

Structural Logic & Interactions

The following diagram illustrates the hierarchy of interactions defining the crystal packing, which validates the final structure.

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Figure 2: Structural hierarchy defining the molecular geometry and crystal packing.

Key Interaction: C-H...π Bonding

In the absence of N-H donors, the lattice is stabilized by C-H...π interactions.

- Donor: The acidic methyl protons of the N-Me group or the methine proton of the isopropyl group.
- Acceptor: The electron-rich

  -system of the pyrrole ring of a neighboring molecule.
- Validation: Look for H...Centroid distances of 2.6 – 2.9 Å in the final CIF data.

References

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- To cite this document: BenchChem. [Technical Guide: Structural Elucidation of 2,5-Diisopropyl-1-methyl-1H-pyrrole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12883669/docs#technical-guide-structural-elucidation-of-2-5-diisopropyl-1-methyl-1h-pyrrole]

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